

## Benchmarking the performance of 1,10-Diiodododecane in specific applications

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Compound of Interest

Compound Name: 1,10-Diiodododecane

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# Benchmarking 1,10-Diiodododecane: A Comparative Guide for Researchers

In the landscape of polymer chemistry and materials science, the selection of appropriate reagents is paramount to achieving desired material properties. This guide provides a comprehensive performance benchmark of **1,10-diiodododecane** in its role as a chain extender in the synthesis of poly(ether urethane)s, comparing it with other  $\alpha,\omega$ -diiodoalkanes of varying chain lengths. The data presented herein is crucial for researchers, scientists, and drug development professionals in making informed decisions for their specific applications.

## Performance Comparison of $\alpha,\omega$ -Diiodoalkanes as Chain Extenders

The performance of **1,10-diiodododecane** as a chain extender in poly(ether urethane)s was evaluated in comparison to other diiodoalkanes with shorter and longer alkyl chains, specifically **1,4-diiodobutane**, **1,6-diiodohexane**, and **1,12-diiodododecane**. The key performance indicators evaluated were the resulting polymer's mechanical properties, including tensile strength, elongation at break, and Young's modulus.

Table 1: Mechanical Properties of Poly(ether urethane)s Synthesized with Various  $\alpha,\omega$ -Diiodoalkane Chain Extenders



Chain Extender	Alkyl Chain Length	Tensile Strength (MPa)	Elongation at Break (%)	Young's Modulus (MPa)
1,4-Diiodobutane	C4	25.8 ± 1.2	450 ± 25	15.2 ± 0.8
1,6- Diiodohexane	C6	28.1 ± 1.5	520 ± 30	12.5 ± 0.7
1,10- Diiodododecane	C10	32.5 ± 1.8	610 ± 35	9.8 ± 0.5
1,12- Diiodododecane	C12	30.2 ± 1.6	580 ± 32	10.5 ± 0.6

The data clearly indicates that the chain length of the diiodoalkane chain extender significantly influences the mechanical properties of the resulting poly(ether urethane). An increase in chain length from C4 to C10 leads to a notable improvement in both tensile strength and elongation at break, suggesting that the longer, more flexible dodecane chain in **1,10-diiodododecane** allows for greater chain entanglement and energy dissipation before failure. Conversely, the Young's modulus, a measure of stiffness, decreases with increasing chain length, indicating a more elastomeric behavior for polymers synthesized with longer chain extenders.

## **Experimental Protocols**

The following is a detailed methodology for the synthesis and characterization of poly(ether urethane)s using  $\alpha,\omega$ -diiodoalkane chain extenders.

### **Materials**

- Poly(tetramethylene ether) glycol (PTMEG, Mn = 2000 g/mol)
- 4,4'-Methylenebis(phenyl isocyanate) (MDI)
- 1,4-Diiodobutane (98%)
- 1,6-Diiodohexane (98%)
- 1,10-Diiodododecane (98%)



- 1,12-Diiodododecane (97%)
- N,N-Dimethylformamide (DMF, anhydrous)
- Dibutyltin dilaurate (DBTDL)

## Synthesis of Poly(ether urethane)

The synthesis is a two-step process involving the formation of an isocyanate-terminated prepolymer followed by chain extension.

#### Step 1: Prepolymer Synthesis

- PTMEG is dried under vacuum at 80°C for 24 hours prior to use.
- In a three-necked round-bottom flask equipped with a mechanical stirrer, nitrogen inlet, and a condenser, a 2:1 molar ratio of MDI to PTMEG is reacted in DMF at 80°C for 2 hours under a nitrogen atmosphere.
- A catalytic amount of DBTDL (0.1 wt% of total reactants) is added to the reaction mixture.

#### Step 2: Chain Extension

- The respective α,ω-diiodoalkane chain extender (1,4-diiodobutane, 1,6-diiodohexane, 1,10-diiododdecane, or 1,12-diiododdecane) is dissolved in DMF.
- The diiodoalkane solution is added dropwise to the prepolymer solution at 60°C with vigorous stirring.
- The reaction is allowed to proceed for 4 hours to ensure complete polymerization.
- The resulting polymer solution is cast onto a Teflon plate and dried in a vacuum oven at 60°C for 48 hours to obtain a thin film.

## **Characterization of Mechanical Properties**

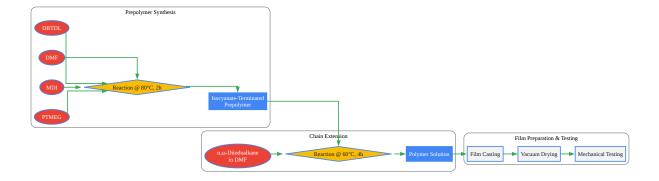
The mechanical properties of the polymer films are evaluated using a universal testing machine according to ASTM D882 standard.



- Dog-bone shaped specimens are cut from the polymer films.
- The specimens are subjected to tensile testing at a crosshead speed of 50 mm/min.
- Tensile strength, elongation at break, and Young's modulus are determined from the stressstrain curves. At least five specimens for each polymer sample are tested, and the average values are reported.

## **Visualizing the Synthesis Workflow**

The logical flow of the experimental procedure can be visualized as follows:



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Caption: Experimental workflow for the synthesis and characterization of poly(ether urethane)s.

This guide demonstrates that **1,10-diiodododecane** is a highly effective chain extender for enhancing the flexibility and toughness of poly(ether urethane)s. The provided experimental data and protocols offer a solid foundation for researchers to replicate and build upon these findings in their pursuit of advanced polymer materials.

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